

Basic Profile and Quantitative Data of Difenpiramide

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Compound Focus: Difenpiramide

CAS No.: 51484-40-3

Cat. No.: S526059

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Difenpiramide is a non-steroidal anti-inflammatory drug (NSAID). The table below summarizes its core characteristics based on the available historical data [1] [2] [3]:

Property	Description
Drug Class	Non-steroidal anti-inflammatory drug (NSAID) [1]
Chemical Classification	Indoleacetic acid derivative [2]
Molecular Formula	$C_{19}H_{16}N_2O$ [1]
Molar Mass	288.350 $g \cdot mol^{-1}$ [1]
LD ₅₀ (Oral, Rat)	1966 mg/kg [3]
ED ₅₀ (Rat Carrageenan Edema)	19.9 mg/kg [3]

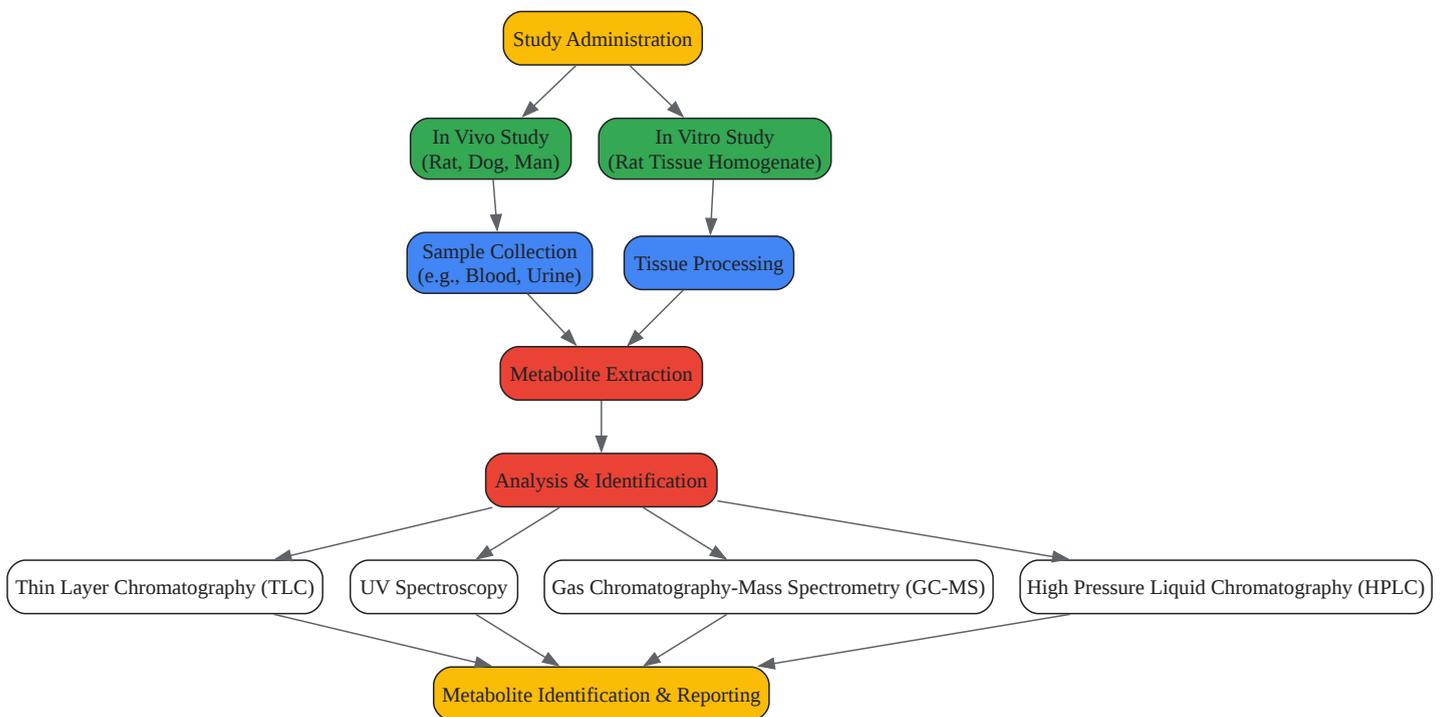
Experimental Data from Preclinical Studies

Early research involved standard preclinical models to evaluate the drug's efficacy and safety. Key experimental findings are summarized below [3]:

Study Aspect	Model/Organism	Key Findings / Metabolites Identified
Anti-inflammatory Efficacy	Rat Carrageenan-Induced Edema	Effective, with an ED ₅₀ of 19.9 mg/kg.
Acute Toxicity (LD ₅₀)	Rat (oral), Dog	1966 mg/kg (rat); 74000 mg/kg (dog).
Metabolism Study	Rat, Dog, Human, Rat Tissue Homogenate	Metabolites: Biphenylacetic acid, p-Hydroxybiphenylacetic acid, α-Aminopyridine.
Analytical Methods	TLC, UV Spectroscopy, GC-MS, HPLC	Used for identification of the drug and its metabolites.

Experimental Protocol for Metabolism Studies

The following workflow reconstructs the general methodology used in early metabolism studies for **Difenpiramide**, based on the techniques reported [3].



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*Experimental workflow for **Difenpiramide** metabolism studies*

Limitations and Future Research Directions

The available data on **Difenpiramide** is from the 1970s and 1980s, indicating a lack of recent clinical development. Key limitations and potential research questions include:

- **Stalled Development:** The most recent scientific review article from 2020 classifies **Difenpiramide** but does not discuss any new research, suggesting its development may have been discontinued [2].
- **Unknown Development Status:** The reasons for its apparent lack of advancement to widespread clinical use are not documented in the available information.
- **Open Questions:** Future research would need to address its **specific mechanism of action** (e.g., COX-1/COX-2 selectivity), **full pharmacokinetic profile**, and **long-term safety and efficacy** in humans, for which no data was found.

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References

1. - Wikipedia Difenpiramide [en.wikipedia.org]
2. Plants as Sources of Anti-Inflammatory Agents - PMC [pmc.ncbi.nlm.nih.gov]
3. Metabolism in Rat, Dog and Man of Difenpiramide ... | SpringerLink [link.springer.com]

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